

Synonyms and alternative names for 2-Amino-4-nitrobenzenemethanol

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Compound of Interest

Compound Name: 2-Amino-4-nitrobenzenemethanol

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An In-depth Technical Guide to 2-Amino-4-nitrobenzenemethanol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Amino-4-nitrobenzenemethanol**, a nitroaromatic compound with potential applications in various fields of chemical and biological research. This document consolidates information on its nomenclature, physicochemical properties, synthesis, and analytical characterization, and explores its potential biological significance.

Nomenclature and Identification

2-Amino-4-nitrobenzenemethanol is identified by several synonyms and registry numbers across various chemical databases. A comprehensive list is provided in Table 1 for easy reference.

Table 1: Synonyms and Alternative Names for **2-Amino-4-nitrobenzenemethanol**

| Identifier Type | Identifier | Source |
|-----------------------------------|--|--------|
| Systematic Name | 2-Amino-4-nitrobenzenemethanol | |
| IUPAC Name | (2-amino-4-nitrophenyl)methanol | [1][2] |
| CAS Registry Number | 78468-34-5 | [1][3] |
| Common Synonyms | 2-Amino-4-nitrobenzyl alcohol | [1][3] |
| (2-Amino-4-nitro-phenyl)methanol | [3] | |
| Benzenemethanol, 2-amino-4-nitro- | [3] | |
| 2-(Hydroxymethyl)-5-nitroaniline | [3] | |
| (2-azanyl-4-nitro-phenyl)methanol | [3] | |
| PubChem CID | 54198 | [1] |
| European Community (EC) Number | 687-957-3 | [1] |
| DSSTox Substance ID | DTXSID20229099 | [1] |
| InChI | InChI=1S/C7H8N2O3/c8-7-3-6(9(11)12)2-1-5(7)4-10/h1-3,10H,4,8H2 | [1][3] |
| InChIKey | NFOINKSCQYECSE-UHFFFAOYSA-N | [1][3] |
| SMILES | C1=CC(=C(C=C1--INVALID-LINK--[O-])N)CO | [1][4] |

Physicochemical and Spectroscopic Data

The fundamental physicochemical and spectroscopic properties of **2-Amino-4-nitrobenzenemethanol** are summarized in Table 2. This data is essential for its handling, characterization, and use in experimental settings.

Table 2: Physicochemical and Spectroscopic Properties of **2-Amino-4-nitrobenzenemethanol**

| Property | Value | Source |
|---------------------------------------|--|--------|
| Molecular Formula | C7H8N2O3 | [1][3] |
| Molecular Weight | 168.15 g/mol | [1][3] |
| Appearance | Orange solid | [4] |
| Melting Point | 178-180 °C | [2] |
| Purity (typical) | 97% | [3] |
| ¹ H NMR (400 MHz, DMSO-d6) | δ 7.46 (d, J = 2.0 Hz, 1H), 7.38-7.35 (m, 2H), 5.57 (s, 2H), 5.34 (t, J = 5.4 Hz, 1H), 4.43 (d, J = 5.5 Hz, 2H) | [4] |
| Topological Polar Surface Area | 92.1 Å² | [1][2] |
| XLogP3 | 1.2 | [1][2] |

Synthesis of 2-Amino-4-nitrobenzenemethanol

A general and effective method for the synthesis of (2-amino-4-nitrophenyl)methanol involves the reduction of 2-amino-4-nitrobenzoic acid.

Experimental Protocol: Reduction of 2-Amino-4-nitrobenzoic acid

This protocol is adapted from a reported synthesis.[4]

Materials:

- 2-amino-4-nitrobenzoic acid

- Tetrahydrofuran (THF), anhydrous
- Borane-tetrahydrofuran complex (BH₃-THF)
- Methanol
- Saturated aqueous sodium bicarbonate solution
- Diethyl ether
- Brine
- Anhydrous magnesium sulfate (MgSO₄)

Procedure:

- Dissolve 2-amino-4-nitrobenzoic acid (1.00 g, 5.49 mmol) in anhydrous tetrahydrofuran (20 mL) at room temperature in a flask equipped with an addition funnel.
- Slowly add borane-tetrahydrofuran complex (21.96 mL of a 1.0 M solution, 21.96 mmol) dropwise via the addition funnel.
- Stir the reaction mixture continuously for 12 hours at room temperature.
- After completion, cool the mixture in an ice bath.
- Slowly add methanol (100 mL) to quench the reaction.
- Concentrate the reaction mixture under reduced pressure.
- Transfer the residue to a separatory funnel containing a saturated aqueous sodium bicarbonate solution (50 mL).
- Extract the aqueous layer with diethyl ether (3 x 75 mL).
- Combine the organic layers, wash with brine (50 mL), and dry over anhydrous magnesium sulfate.
- Filter the solution and concentrate the filtrate under reduced pressure.

- Suspend the resulting residue in water, filter the solid, and dry to yield (2-amino-4-nitrophenyl)methanol as an orange solid (yield: 650 mg, 70%).

Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of **2-Amino-4-nitrobenzenemethanol** from 2-amino-4-nitrobenzoic acid.



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Synthesis of **2-Amino-4-nitrobenzenemethanol**.

Biological Activity and Potential Applications

While specific biological studies on **2-Amino-4-nitrobenzenemethanol** are not extensively reported in the literature, the broader class of nitroaromatic compounds is known for a wide range of biological activities. These activities are often attributed to the nitro group, which can be metabolically reduced to form reactive intermediates.

Nitro-containing molecules have been investigated for various therapeutic applications, including as antimicrobial and anticancer agents.^{[5][6]} The general mechanism of action for their antimicrobial properties is believed to involve the intracellular reduction of the nitro group, leading to the formation of toxic radical species that can damage DNA and other vital cellular components, ultimately causing cell death.^{[5][6]}

Furthermore, some nitroaromatic compounds have shown potential as anticancer agents.^[2] Their cytotoxicity against cancer cell lines suggests that they could serve as scaffolds for the development of new chemotherapeutic agents.

It is important to note that the biological activity of a specific nitroaromatic compound is highly dependent on its overall structure, including the nature and position of other substituents on the

aromatic ring. Therefore, while the existing literature on related compounds provides a basis for potential applications, dedicated in vitro and in vivo studies are required to elucidate the specific biological profile of **2-Amino-4-nitrobenzenemethanol**. Currently, there is a lack of published data on its cytotoxicity, antimicrobial spectrum, or its effects on specific signaling pathways.

Safety Information

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **2-Amino-4-nitrobenzenemethanol** is classified with the following hazards:

- H315: Causes skin irritation.[1]
- H319: Causes serious eye irritation.[1]
- H335: May cause respiratory irritation.[1]

Standard laboratory safety precautions, including the use of personal protective equipment such as gloves, safety glasses, and a lab coat, should be observed when handling this compound. Work should be conducted in a well-ventilated area or a fume hood.

Conclusion

2-Amino-4-nitrobenzenemethanol is a readily synthesizable compound with a well-defined chemical structure. While its biological activities have not been extensively explored, the known pharmacological profiles of related nitroaromatic compounds suggest that it may possess interesting properties relevant to drug discovery, particularly in the areas of antimicrobial and anticancer research. This technical guide provides a solid foundation of its chemical and physical properties to facilitate further investigation into its potential therapeutic applications. Future research should focus on a systematic evaluation of its biological activity and mechanism of action to fully understand its potential in drug development.

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